

Application Notes and Protocols for High-Throughput Screening with 6-Ethoxychelerythrine

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Compound of Interest

Compound Name: 6-Ethoxychelerythrine

Cat. No.: B15356935

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Introduction

6-Ethoxychelerythrine is a benzophenanthridine alkaloid that has demonstrated significant biological activity. As a derivative of chelerythrine, a known inhibitor of Protein Kinase C (PKC) and an inducer of apoptosis, **6-Ethoxychelerythrine** is a compound of interest for high-throughput screening (HTS) campaigns aimed at discovering novel therapeutic agents. These application notes provide an overview of its known activities and detailed protocols for its use in HTS assays, focusing on its antimicrobial properties and potential as a modulator of key cellular signaling pathways.

Chemical Information

Property	Value
IUPAC Name	1,2-Dimethoxy-12-methyl-6-ethoxy-[1] [2]benzodioxolo[5,6-c]phenanthridin-12-ium
Molecular Formula	C23H23NO5
Molecular Weight	393.44 g/mol
CAS Number	79559-55-0

Known Biological Activities and Quantitative Data

Research has primarily focused on the antimicrobial and antimalarial activities of **6-Ethoxychelerythrine**. The following table summarizes the available quantitative data.

Organism	Assay Type	Activity	Reference
Aspergillus fumigatus	Antifungal Susceptibility	Strong Activity	[1]
Methicillin-resistant Staphylococcus aureus (MRSA)	Antibacterial Susceptibility	Strong Activity	[1]
Plasmodium falciparum	Antimalarial Assay	Weak Activity	[1]

High-Throughput Screening Protocols

Given the known activities of **6-Ethoxychelerythrine** and its parent compound, the following HTS protocols are recommended for screening and characterizing its biological effects.

Antimicrobial Susceptibility HTS Protocol

This protocol is designed to screen for antimicrobial activity in a high-throughput format using a broth microdilution method.

Objective: To determine the minimum inhibitory concentration (MIC) of **6-Ethoxychelerythrine** against various microbial strains.

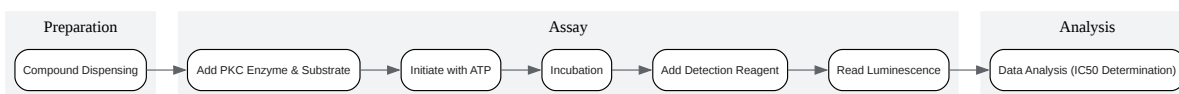
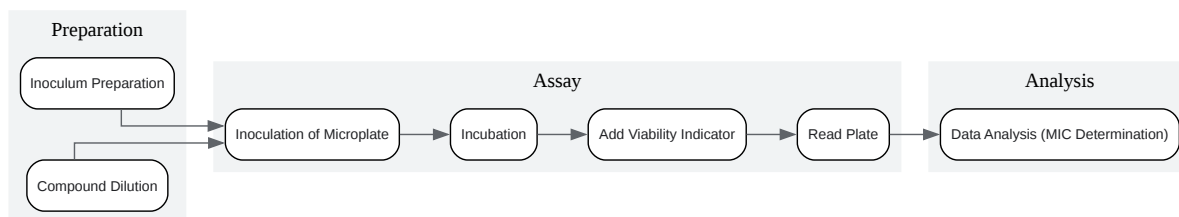
Materials:

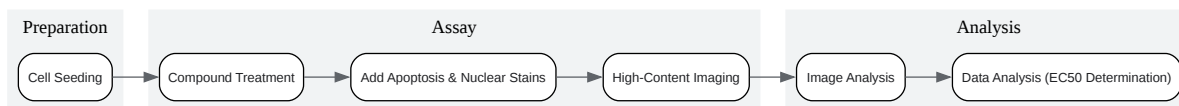
- 96-well or 384-well clear, flat-bottom microplates
- Bacterial or fungal cultures in logarithmic growth phase
- Appropriate growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Resazurin sodium salt solution (viability indicator)

- Multichannel pipettes and automated liquid handling system
- Plate reader capable of measuring absorbance or fluorescence

Procedure:

- **Compound Preparation:** Prepare a stock solution of **6-Ethoxychelerythrine** in a suitable solvent (e.g., DMSO). Create a serial dilution series of the compound directly in the microplates using an automated liquid handler.
- **Inoculum Preparation:** Dilute the microbial culture in the appropriate growth medium to achieve a final concentration of approximately 5×10^5 CFU/mL for bacteria or 0.5×10^3 to 2.5×10^3 CFU/mL for fungi.
- **Inoculation:** Add the prepared inoculum to each well of the microplate containing the diluted compound. Include positive controls (microbes in medium without compound) and negative controls (medium only).
- **Incubation:** Incubate the plates at the optimal temperature and duration for the specific microbe (e.g., 37°C for 18-24 hours for bacteria, 35°C for 24-48 hours for fungi).
- **Viability Assessment:** Add Resazurin solution to each well and incubate for an additional 2-4 hours.
- **Data Acquisition:** Measure fluorescence (Ex/Em: 560/590 nm) or absorbance (600 nm) using a plate reader. A decrease in signal compared to the positive control indicates inhibition of microbial growth.
- **Data Analysis:** Determine the MIC, which is the lowest concentration of the compound that inhibits visible growth.





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References

- 1. Chemical constituents, antimicrobial and antimalarial activities of Zanthoxylum monophyllum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
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